

2-Bromo-1-methyl-1H-imidazole molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1-methyl-1H-imidazole

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An In-depth Technical Guide to 2-Bromo-1-methyl-1H-imidazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **2-Bromo-1-methyl-1H-imidazole**, a key building block in organic synthesis and medicinal chemistry.

Molecular Structure and Chemical Formula

2-Bromo-1-methyl-1H-imidazole is a halogenated heterocyclic compound. Its structure consists of a five-membered imidazole ring substituted with a bromine atom at the 2-position and a methyl group at the 1-position nitrogen atom.

Molecular Formula: $C_4H_5BrN_2$ [\[1\]](#)

IUPAC Name: **2-bromo-1-methyl-1H-imidazole**[\[1\]](#)

SMILES: CN1C=CN=C1Br[\[1\]](#)

InChI: 1S/C4H5BrN2/c1-7-3-2-6-4(7)5/h2-3H,1H3

InChIKey: BANOTGHIHYMTDL-UHFFFAOYSA-N[\[1\]](#)

Below is a diagram illustrating the molecular structure of **2-Bromo-1-methyl-1H-imidazole**.

Figure 1: Molecular structure of **2-Bromo-1-methyl-1H-imidazole**.

Physicochemical Properties

2-Bromo-1-methyl-1H-imidazole is typically a white to light yellow solid under standard conditions.^[2] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Weight	161.00 g/mol	^[1]
Appearance	White to light yellow solid	^[2]
Melting Point	80-82 °C	^[2]
Boiling Point	172 °C (lit.)	^[3]
Density	1.649 g/mL at 25 °C (lit.)	^[3]
Refractive Index (n _{20/D})	1.5440 (lit.)	^[3]

Spectroscopic Data

Spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry are crucial for the structural elucidation and purity assessment of **2-Bromo-1-methyl-1H-imidazole**. While specific spectral data is not provided in the search results, this information is typically available from suppliers upon request.^{[4][5][6]}

Synthesis Protocol

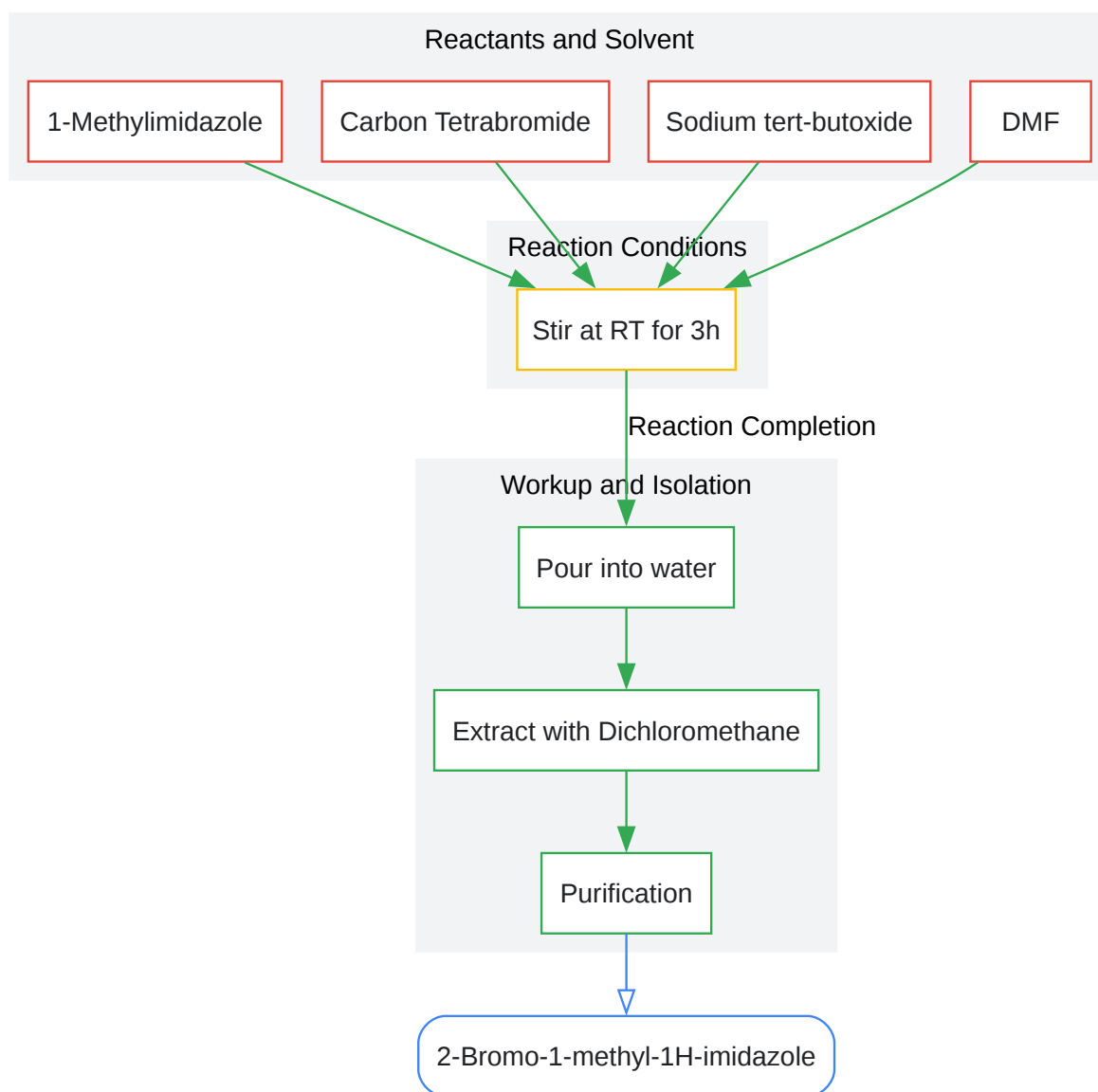
A general and common method for the synthesis of **2-Bromo-1-methyl-1H-imidazole** involves the bromination of 1-methylimidazole.

Experimental Protocol: Synthesis from 1-Methylimidazole^[3]

- **Reaction Setup:** To a 10 mL round-bottom flask, add 1-methylimidazole (1 mmol, 82.1 mg) and carbon tetrabromide (1.1 mmol, 364.8 mg).

- Solvent and Reagent Addition: Subsequently, add 5 mL of N,N-dimethylformamide (DMF) and sodium tert-butoxide (4.0 mmol, 384.4 mg).
- Reaction: Stir the reaction mixture at room temperature for 3 hours.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Workup: Upon completion of the reaction, pour the mixture into water.
- Extraction: Extract the aqueous mixture with dichloromethane.
- Isolation: The organic layers are combined, dried over a suitable drying agent (e.g., Na_2SO_4 or MgSO_4), filtered, and the solvent is removed under reduced pressure to yield the crude product. Further purification may be achieved by techniques such as column chromatography or recrystallization.

The following diagram illustrates the workflow for this synthesis.



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Figure 2: Synthesis workflow for **2-Bromo-1-methyl-1H-imidazole**.

Applications

2-Bromo-1-methyl-1H-imidazole is a versatile intermediate with applications in various fields of chemical synthesis.

- **Organic Synthesis:** It serves as a crucial building block for the synthesis of more complex heterocyclic compounds. The bromine atom allows for efficient participation in cross-coupling reactions.[2]
- **Pharmaceutical Industry:** This compound is a precursor for the synthesis of numerous bioactive molecules and active pharmaceutical ingredients (APIs).[2] For instance, it can be used in the synthesis of N-(4-methoxyphenyl)-1-methyl-1H-imidazol-2-amine through a C-N coupling reaction with p-anisidine.[3] It is also used to create ligands for bimetallic platinum(II) complexes that exhibit potent cytotoxic activity.[3]
- **Agricultural Chemistry:** It is utilized in the formulation of agrochemicals, contributing to the development of effective pest control agents.[2]
- **Material Science:** The compound plays a role in the development of advanced materials, including polymer systems and nanocomposites.[2]

Safety and Handling

2-Bromo-1-methyl-1H-imidazole is associated with certain hazards and should be handled with appropriate safety precautions.

GHS Hazard Statements:[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.

It is essential to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when working with this chemical.

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- To cite this document: BenchChem. [2-Bromo-1-methyl-1H-imidazole molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101700#2-bromo-1-methyl-1h-imidazole-molecular-structure-and-formula]

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